

Preclinical Evaluation of Gpx4-IN-2 as a Ferroptosis Inducer: A Technical Guide

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Compound of Interest

Compound Name: Gpx4-IN-2

Cat. No.: B10861883

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preclinical evaluation of **Gpx4-IN-2**, a potent and selective inhibitor of Glutathione Peroxidase 4 (GPX4), and its role as a ferroptosis inducer. This document details the mechanism of action, experimental protocols, and key preclinical data for **Gpx4-IN-2**, offering valuable insights for researchers in oncology and drug development.

Introduction to Gpx4-IN-2 and Ferroptosis

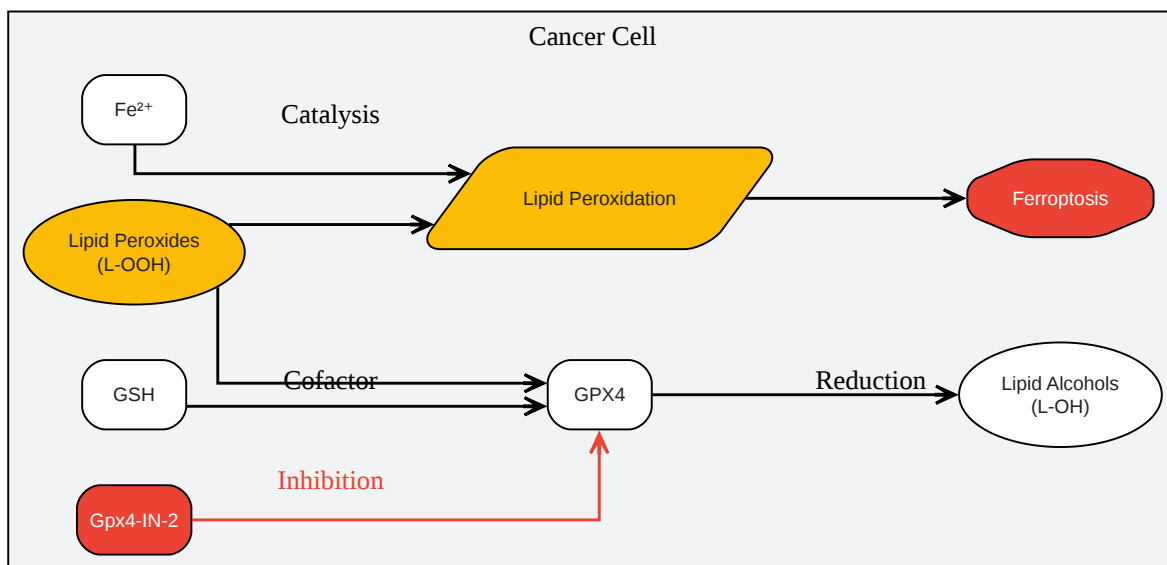
Ferroptosis is a regulated form of cell death characterized by iron-dependent accumulation of lipid peroxides.[1][2] Glutathione Peroxidase 4 (GPX4) is a crucial enzyme that protects cells from ferroptosis by reducing lipid hydroperoxides to non-toxic lipid alcohols, using glutathione (GSH) as a cofactor.[2][3][4] Inhibition of GPX4 leads to an accumulation of lipid reactive oxygen species (ROS), ultimately triggering ferroptotic cell death.[2][5] **Gpx4-IN-2** is a potent inhibitor of GPX4, showing promise as a therapeutic agent for cancers that are resistant to traditional therapies.[6][7][8]

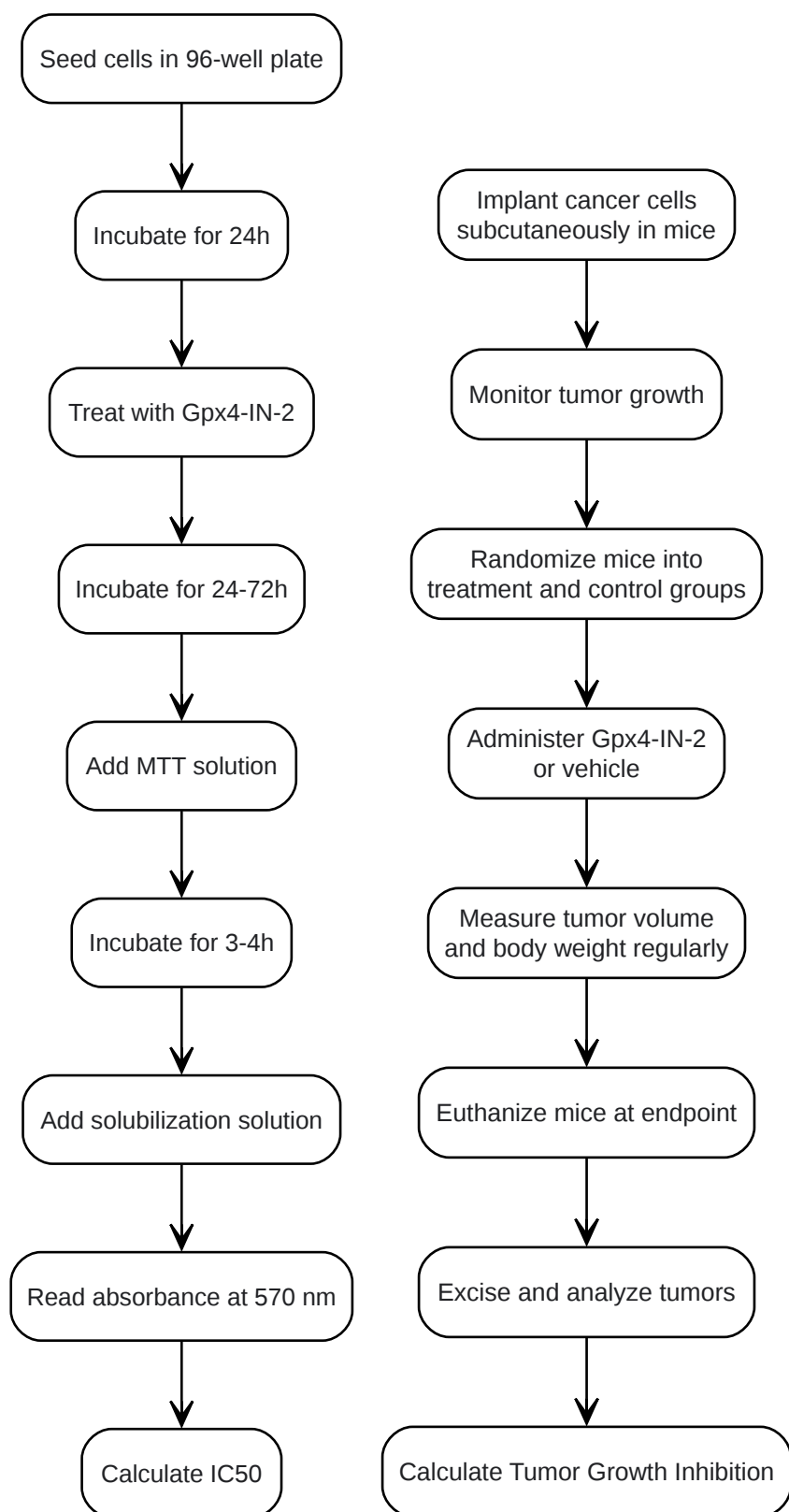
Mechanism of Action

Gpx4-IN-2 directly inhibits the enzymatic activity of GPX4.[6][7][8] This inhibition disrupts the cellular antioxidant defense system, leading to the accumulation of lipid hydroperoxides, particularly on cell membranes. In the presence of intracellular iron, these lipid hydroperoxides

undergo Fenton reactions, generating highly reactive lipid radicals that propagate lipid peroxidation, leading to membrane damage and eventual cell death through ferroptosis.

Below is a diagram illustrating the signaling pathway of **Gpx4-IN-2**-induced ferroptosis.





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